

# Benzyl Ethyl Ether: Application Notes and Protocols for Organic Synthesis

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## Compound of Interest

Compound Name: Benzyl ethyl ether

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This document provides detailed application notes and protocols for the use of **benzyl ethyl ether** as a solvent in organic reactions. **Benzyl ethyl ether**, a colorless oily liquid with a characteristic fruity aroma, offers a unique combination of properties that make it a viable alternative to more common ether solvents in specific synthetic applications.

## Properties of Benzyl Ethyl Ether

**Benzyl ethyl ether** possesses a higher boiling point and lower volatility compared to diethyl ether and tetrahydrofuran (THF), which can be advantageous for reactions requiring elevated temperatures and for easier handling. Its physical and chemical properties are summarized in the table below.

Table 1: Physicochemical Properties of **Benzyl Ethyl Ether**

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	[1]
Molecular Weight	136.19 g/mol	[1]
Boiling Point	186-189 °C (at 760 mmHg)	[2][3]
87-88 °C (at 30 mmHg)	[1][4]	
Density	0.949 g/cm <sup>3</sup> at 20 °C	[2][3]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.4955	[2][3]
Solubility	Insoluble in water; miscible with alcohol and ether.	[1][2]
Flash Point	61.67 °C (143.00 °F)	[4]
Vapor Pressure	0.925 mmHg at 25 °C	[4]

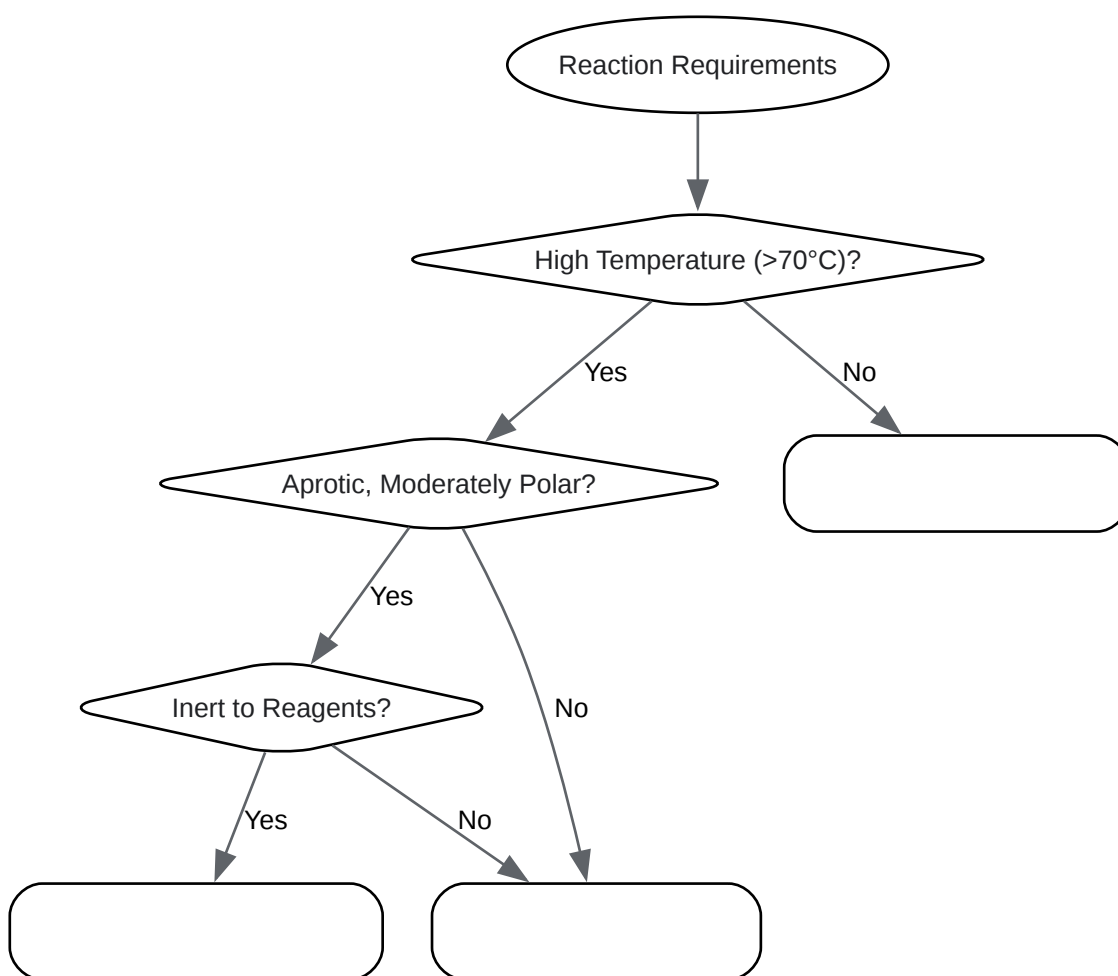
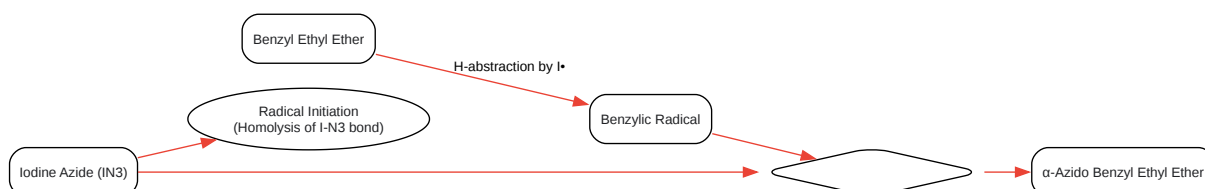
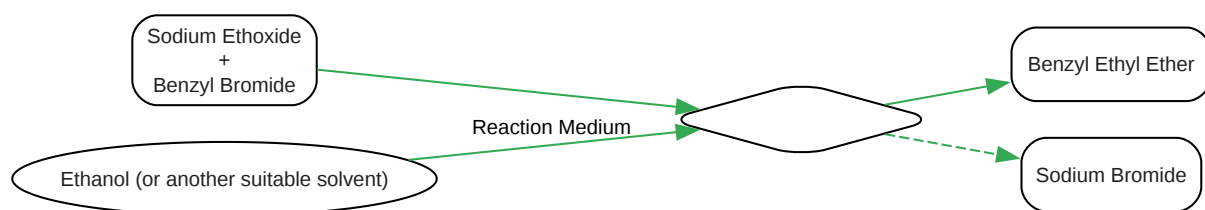
## Applications in Organic Synthesis

Due to its higher boiling point and relative inertness under certain conditions, **benzyl ethyl ether** can be a suitable solvent for a variety of organic transformations. While less common than other ethers, its use has been documented in specific contexts.

## Williamson Ether Synthesis

**Benzyl ethyl ether** can be synthesized via the Williamson ether synthesis, a reaction that itself often employs an ether as a solvent. This reaction demonstrates the stability of the ether under basic conditions.

Logical Workflow for Williamson Ether Synthesis of **Benzyl Ethyl Ether**:



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## References

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